

Application Notes and Protocols for HDL376 in Rodent Models

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Compound of Interest

Compound Name: HDL376

Cat. No.: B1673027

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Introduction

HDL376, also known as SDZ-HDL 376, is a selective inhibitor of the Scavenger Receptor Class B Type I (SR-BI). SR-BI plays a crucial role in lipid metabolism, particularly in the reverse cholesterol transport pathway, by mediating the selective uptake of cholesteryl esters from high-density lipoprotein (HDL) particles into cells, primarily in the liver and steroidogenic tissues. Inhibition of SR-BI by **HDL376** makes it a valuable research tool for studying lipid metabolism and a potential therapeutic agent for conditions such as atherosclerotic coronary artery disease.^[1] These application notes provide detailed protocols for the dosage and administration of **HDL376** in rodent models for preclinical research.

Quantitative Data Summary

Due to the limited availability of published in vivo studies specifically detailing **HDL376** dosage, the following table provides formulation information from commercial suppliers. Researchers should perform dose-response studies to determine the optimal effective and non-toxic dose for their specific rodent model and experimental endpoint.

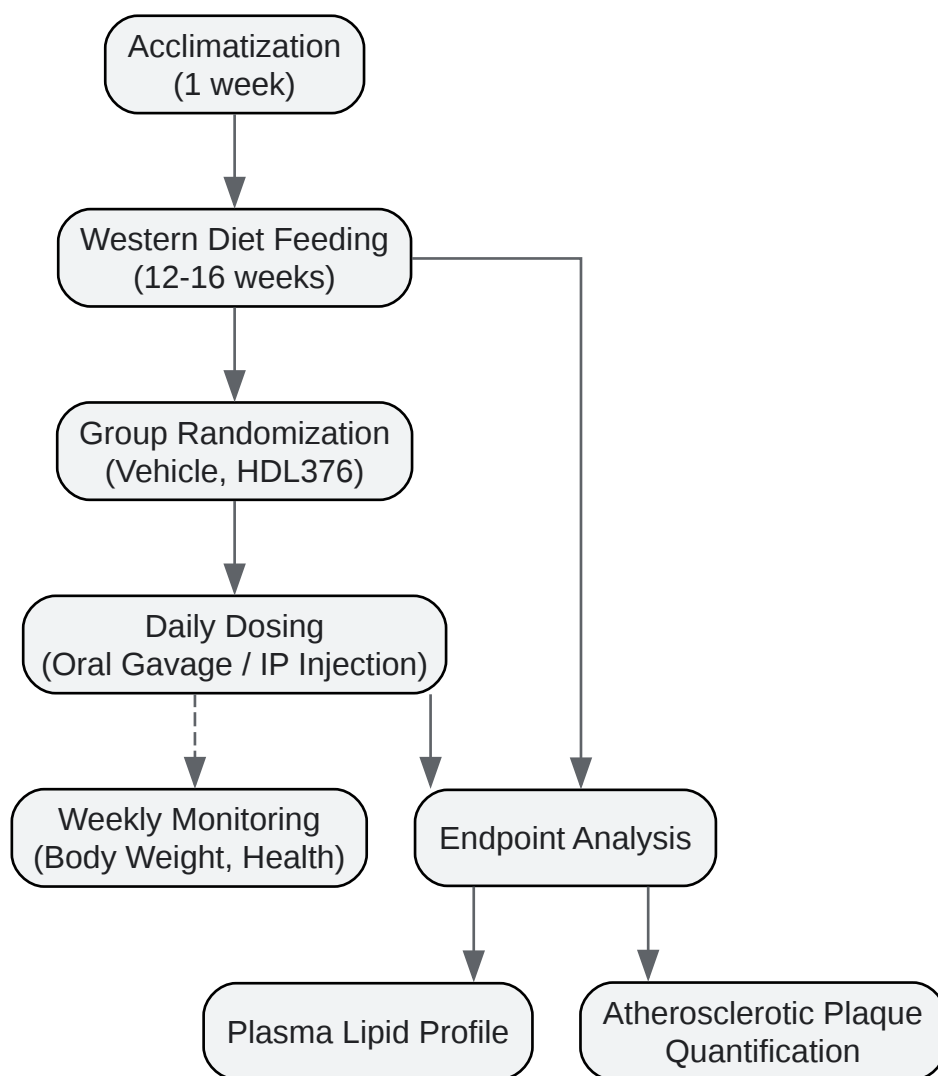
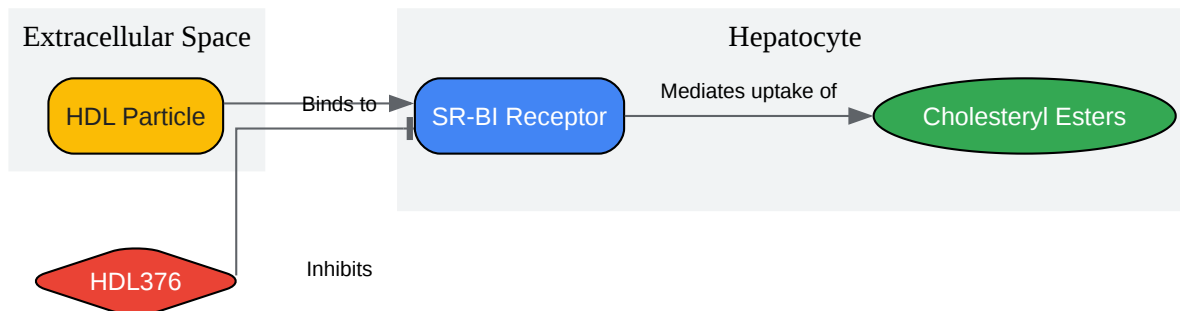
Table 1: **HDL376** Formulation for In Vivo Rodent Studies

Parameter	Formulation 1	Formulation 2
Vehicle Composition	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	10% DMSO, 90% Corn oil
Achievable Concentration	≥ 2.5 mg/mL	≥ 2.5 mg/mL
Notes	This formulation is suitable for general use.	This formulation is recommended if the continuous dosing period exceeds two weeks.

Data sourced from MedChemExpress product information.

Signaling Pathway

The primary mechanism of action of **HDL376** is the inhibition of the SR-BI receptor. This receptor is involved in the selective uptake of lipids from HDL and facilitates reverse cholesterol transport. By inhibiting SR-BI, **HDL376** modulates plasma HDL cholesterol levels and cholesterol transport.



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References

- 1. researchgate.net [researchgate.net]
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